

# Personal protective equipment for handling Methyl 2-(aminomethyl)benzoate Hydrochloride

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## Compound of Interest

Compound Name: **Methyl 2-(aminomethyl)benzoate Hydrochloride**

Cat. No.: **B1271463**

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## Essential Safety and Handling Guide for Methyl 2-(aminomethyl)benzoate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Methyl 2-(aminomethyl)benzoate Hydrochloride** (CAS No. 849020-92-4). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Classification

**Methyl 2-(aminomethyl)benzoate Hydrochloride** is classified with the following hazards:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

The GHS pictogram is GHS07, and the signal word is "Warning".[1]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure. The following equipment should be worn at all times when handling this compound:

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles or a Face Shield	Must be worn over safety glasses.	Protects against splashes and airborne particles that can cause serious eye irritation. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Hand Protection	Chemical-resistant gloves	Disposable nitrile gloves are a suitable initial choice. <a href="#">[3]</a> <a href="#">[6]</a> Glove compatibility should be verified with the manufacturer for prolonged use.	Prevents skin contact, which can cause irritation. <a href="#">[2]</a>
Body Protection	Laboratory Coat	A flame-resistant coat should be considered if working with flammable solvents. <a href="#">[3]</a> <a href="#">[7]</a>	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved respirator	Required when engineering controls are insufficient or when handling large quantities of the powder. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>	Prevents inhalation of the powder, which can cause respiratory irritation.
Footwear	Closed-toe shoes	Required in all laboratory settings.	Protects feet from spills and falling objects. <a href="#">[3]</a> <a href="#">[7]</a>

## Operational Plan for Safe Handling

## 1. Preparation and Engineering Controls:

- Ventilation: All handling of solid **Methyl 2-(aminomethyl)benzoate Hydrochloride** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[6][9]
- Designated Area: Establish a designated area for handling this compound. This area should be clearly marked and equipped with the necessary safety equipment.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[9]

## 2. Weighing and Transfer:

- Avoid Dust Generation: When weighing, handle the powder carefully to minimize the creation of dust.[10]
- Use Appropriate Tools: Use spatulas or other appropriate tools for transferring the solid. Avoid pouring the powder directly from the container.[7][10]
- Containment: Work over a disposable bench cover to easily manage any minor spills.[10]

## 3. Dissolving the Compound:

- Solvent Addition: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Closed Systems: Whenever possible, perform reactions in a closed system to contain any vapors.

## 4. Post-Handling Procedures:

- Decontamination: Thoroughly decontaminate all surfaces, glassware, and equipment after use. Wet cleaning methods are preferable to dry sweeping to avoid generating dust.[10]
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[7]

## Disposal Plan

- Waste Segregation: All waste contaminated with **Methyl 2-(aminomethyl)benzoate Hydrochloride**, including disposable gloves, bench covers, and contaminated labware, must be collected in a designated, labeled hazardous waste container.[9]
- Container Management: Waste containers must be kept closed when not in use and stored in a designated satellite accumulation area.
- Licensed Disposal: All chemical waste must be disposed of through a licensed hazardous waste disposal company, in accordance with local, state, and federal regulations.[11]

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>12</sub> CINO <sub>2</sub>	
Molecular Weight	201.65 g/mol	
Physical Form	Solid	[1]
Storage Temperature	Inert atmosphere, room temperature	[1]

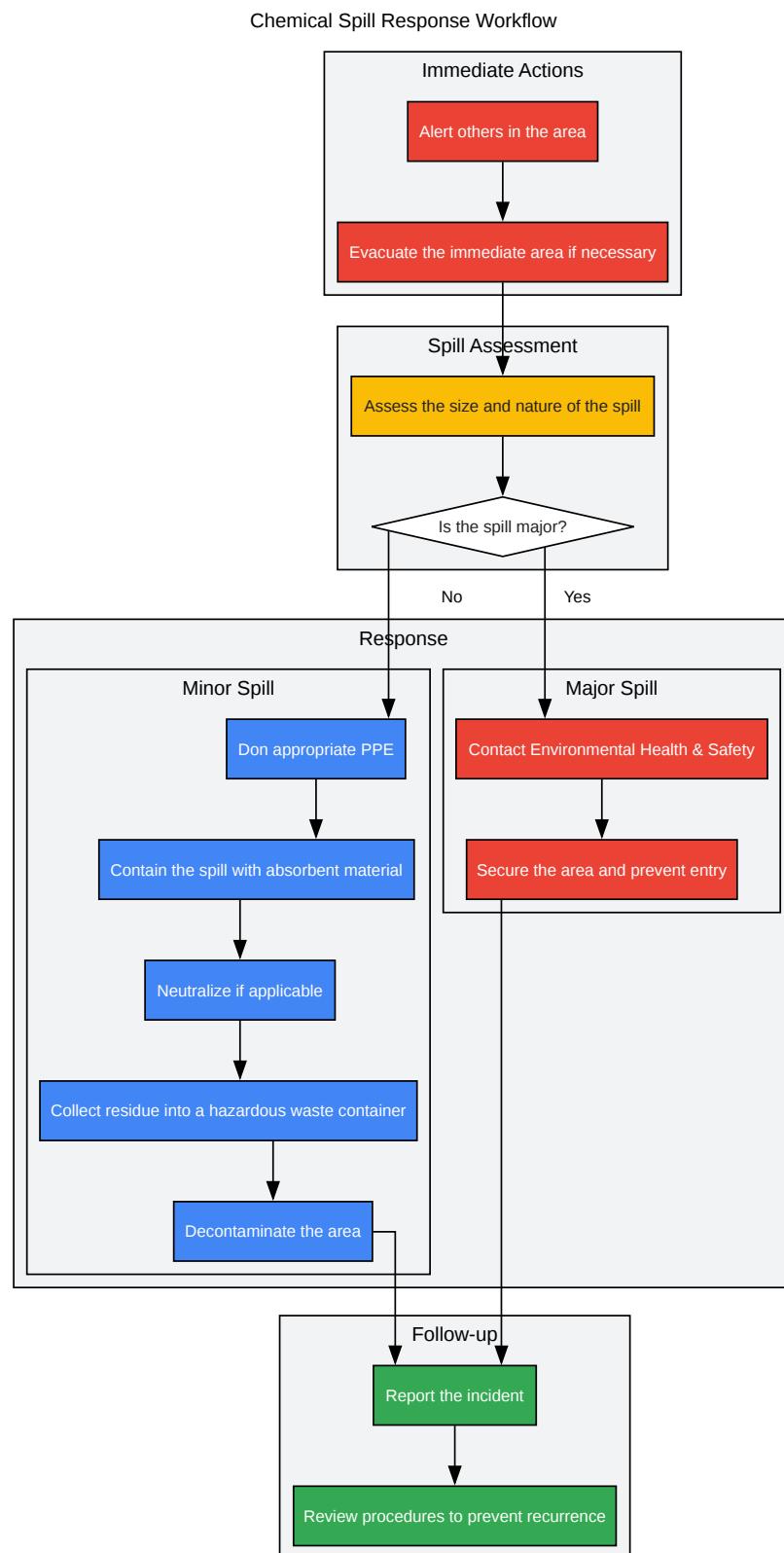
## Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[2] Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[2\]](#)[\[11\]](#) Seek immediate medical attention.

For a chemical spill, follow the workflow outlined below.



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Caption: Workflow for responding to a chemical spill.

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